

Assessing the Selectivity of Halosulfuron-Methyl in Different Crop Varieties: A Comparative Guide

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Compound of Interest

Compound Name: Halosulfuron-methyl

Cat. No.: B1672931

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This guide provides an objective comparison of the performance of **halosulfuron-methyl**, a selective post-emergence herbicide, across a range of crop varieties. It includes supporting experimental data on crop tolerance and weed control efficacy, detailed experimental protocols for assessing selectivity, and comparisons with alternative herbicides.

Executive Summary

Halosulfuron-methyl is a sulfonylurea herbicide that selectively controls broadleaf weeds and sedges in various crops. Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in susceptible plants^{[1][2][3][4]}. This guide synthesizes data from multiple studies to assess the selectivity of **halosulfuron-methyl** in key agricultural crops, including sugarcane, maize, rice, and dry beans. The data presented demonstrates that while **halosulfuron-methyl** is generally safe for these crops, selectivity can vary depending on the crop variety, application rate, and environmental conditions.

Comparative Performance Data

The following tables summarize the quantitative data on crop injury, weed control, and yield from various studies.

Table 1: Selectivity of Halosulfuron-Methyl in Sugarcane Varieties

Sugarcane Variety	Halosulfuron-Methyl Rate (g a.i./ha)	Phytotoxicity Rating (0-10 scale)	Weed Control (%)	Yield Increase (%) vs. Weedy Check	Reference
Co 06027	67.5	1-3 (visual recovery)	96.3 - 97.0	60.9 - 64.8	[5]
Co 94008	67.5	4 (incomplete recovery)	96.3 - 97.0	>5% reduction	
Co 8021	67.5	Not specified	96.3 - 97.0	>5% reduction	
Co 99006	67.5	Not specified	96.3 - 97.0	>5% reduction	
Not Specified	67.5	No phytotoxicity	97.8 - 97.9	60.9 - 64.8	
Not Specified	75.0	No phytotoxicity	97.8 - 97.9	60.9 - 64.8	
Not Specified	150.0	No phytotoxicity	97.8 - 97.9	60.9 - 64.8	

Table 2: Selectivity of Halosulfuron-Methyl in Maize Varieties

Maize Hybrid	Halosulfuron-Methyl Rate (g a.i./ha)	Phytotoxicity Symptoms	Weed Control Efficiency (%)	Grain Yield (q/ha)	Reference
Pioneer 3027	Not specified	Chlorosis and stunting at higher rates	Not specified	Not affected at lower rates	
Not Specified	67.5	No adverse effects	98.09 (30 DAS)	65.90 - 70.70	

Table 3: Selectivity of Halosulfuron-Methyl in Rice Varieties

Rice Cultivar	Halosulfuron-Methyl Rate (g a.i./ha)	Phytotoxicity Symptoms	Weed Control (%)	Yield Impact	Reference
Not Specified	15 - 60	No phytotoxic symptoms	Up to 90% (Cyperaceae)	Increased plant height and tillers	

Table 4: Selectivity of Halosulfuron-Methyl in Dry Bean Varieties

Dry Bean Market Class	Halosulfuron-Methyl Rate (g a.i./ha)	Injury (%)	Yield Impact	Reference
White Bean	25, 37.5, 50	2, 3, 4 (transient)	Not specified	
Adzuki Bean	35, 70	Up to 65%	28% reduction	
Black, Cranberry, Kidney	35, 70	No significant effect	No significant effect	

Comparison with Alternative Herbicides

Halosulfuron-methyl offers a distinct advantage in controlling sedges compared to many other herbicides.

Table 5: Comparison of Halosulfuron-Methyl with Alternative Herbicides in Sugarcane

Herbicide Treatment	Rate (a.i./ha)	Primary Target Weeds	Weed Control Efficiency (%)	Yield Increase (%) vs. Weedy Check	Reference
Halosulfuron-methyl	67.5 g	Sedges, Broadleaf weeds	97.8 - 97.9	60.9 - 64.8	
Atrazine + 2,4-D	Not specified	Broadleaf weeds, some grasses	8.7	33.9	
Halosulfuron-methyl + Atrazine	67.5 g + 1.25 kg	Broad-spectrum	High	Significantly higher than weedy check	
Halosulfuron-methyl + Metribuzin	67.5 g + 525 g	Broad-spectrum	High	Significantly higher than weedy check	

Table 6: Comparison of Halosulfuron-Methyl with Alternative Herbicides in Maize

Herbicide Treatment	Rate (a.i./ha)	Primary Target Weeds	Key Findings	Reference
Halosulfuron-methyl	Not specified	Sedges, Broadleaf weeds	Effective against Cyperus rotundus	
Glyphosate	Not specified	Broad-spectrum (non-selective)	Lacks selectivity for in-crop use	
2,4-D	Not specified	Broadleaf weeds	Less effective on sedges	
Metsulfuron-methyl	Not specified	Broadleaf weeds, some grasses	Halosulfuron-methyl is superior for sedge control	
Dicamba	Not specified	Broadleaf weeds	Not effective for sedge control	

Experimental Protocols

General Methodology for Assessing Herbicide Selectivity

A standardized approach is crucial for accurately assessing the selectivity of herbicides like **halosulfuron-methyl**. The following protocol outlines the key steps involved in conducting such field trials.

1. Experimental Design:

- **Layout:** Randomized Complete Block Design (RCBD) is commonly used to minimize the effects of field variability.
- **Replications:** A minimum of three to four replications for each treatment is recommended to ensure statistical validity.

- **Plot Size:** The size of individual plots should be sufficient to obtain representative data, typically ranging from 10 to 50 square meters.

2. Treatments:

- **Herbicide Rates:** Include the recommended label rate, as well as higher (e.g., 2x) and lower rates to determine the margin of crop safety.
- **Control Groups:** A weedy check (no herbicide) and a weed-free check (manual weeding) are essential for comparison.
- **Alternative Herbicides:** Include treatments with standard or alternative herbicides for a comparative assessment.

3. Application:

- **Timing:** Applications should be made at the crop and weed growth stages specified on the product label (e.g., pre-emergence, post-emergence at a specific leaf stage).
- **Equipment:** Use a calibrated research sprayer with appropriate nozzles to ensure uniform application.
- **Environmental Conditions:** Record weather data (temperature, humidity, wind speed) at the time of application.

4. Data Collection:

- **Crop Injury (Phytotoxicity):** Visually assess crop injury at regular intervals (e.g., 7, 14, 21, and 28 days after treatment - DAT). Use a standardized rating scale, such as the 0-100% scale from the Canadian Weed Science Society, where 0% indicates no injury and 100% indicates complete crop death. Symptoms to record include:
 - Chlorosis (yellowing)
 - Necrosis (tissue death)
 - Stunting (reduced height)

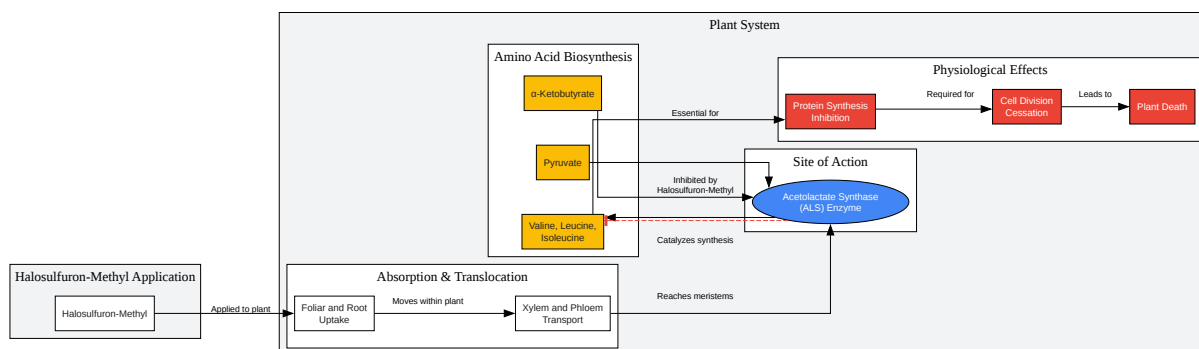
- Deformation (malformation of leaves or stems)
- Weed Control Efficacy:
 - Visual Ratings: Assess the percentage of weed control for each species present compared to the weedy check.
 - Weed Density and Biomass: Count the number of weeds per unit area and/or harvest and weigh the above-ground weed biomass.
- Crop Yield: Harvest the crop from the center of each plot to avoid edge effects and measure the yield (e.g., grain weight, cane tonnage).

5. Statistical Analysis:

- Subject the collected data to Analysis of Variance (ANOVA) to determine the statistical significance of treatment effects.
- Use a mean separation test (e.g., Tukey's HSD, LSD) to compare treatment means.

Mandatory Visualizations

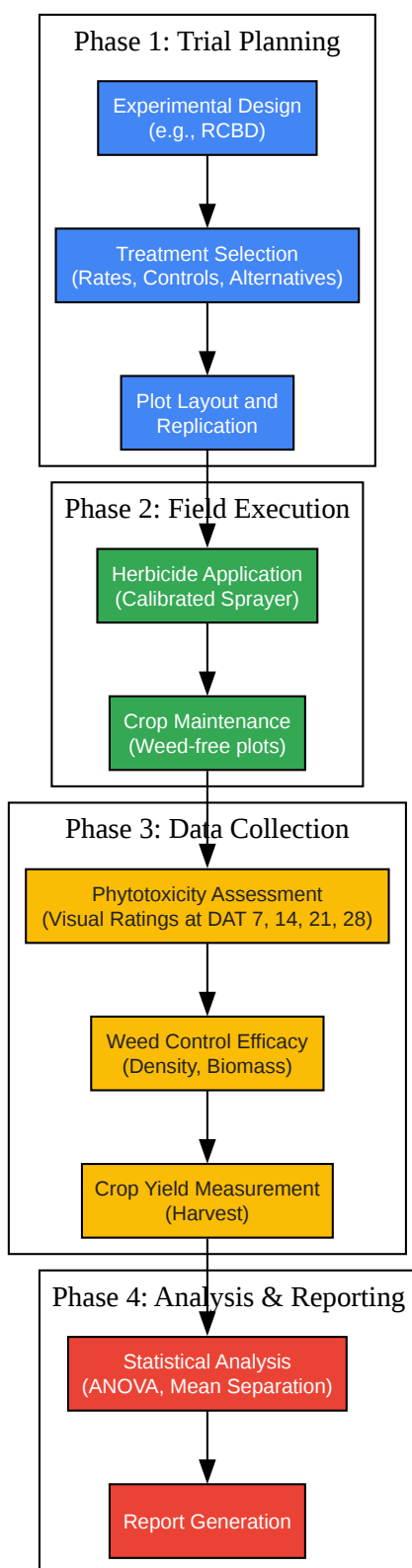
Signaling Pathway of Halosulfuron-Methyl



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Caption: Mechanism of action of **halosulfuron-methyl**, an ALS inhibitor herbicide.

Experimental Workflow for Herbicide Selectivity Assessment



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Caption: Workflow for conducting herbicide selectivity and efficacy trials.

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References

- 1. Acetolactate synthase - Wikipedia [en.wikipedia.org]
- 2. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
- 3. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 4. An introduction to ALS-inhibiting herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Safening effect of bentazon on cloransulam-methyl and halosulfuron-methyl in dry bean [scirp.org]
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